

Comprehensive Safety and Handling Guide for Ethyl 3-chloro-5-nitrobenzoate

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Compound of Interest

Compound Name: *Ethyl 3-chloro-5-nitrobenzoate*

Cat. No.: *B1418315*

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Introduction

Ethyl 3-chloro-5-nitrobenzoate is a substituted aromatic compound that serves as a valuable intermediate in the synthesis of pharmaceuticals and other complex organic molecules.^[1] Its molecular structure, featuring a chlorinated and a nitro functional group on the benzene ring, imparts specific reactivity that is useful in drug discovery and development.^[1] However, these same functional groups necessitate a rigorous and informed approach to safety and handling.

This guide provides a comprehensive framework for the safe handling, storage, and disposal of **Ethyl 3-chloro-5-nitrobenzoate**. Given the limited publicly available toxicological data for this specific compound, the protocols outlined herein are based on established best practices for handling related nitroaromatic and chlorinated compounds. Adherence to these guidelines is critical to ensure the safety of laboratory personnel, maintain experimental integrity, and comply with regulatory standards.

Compound Identification and Properties

A clear understanding of the physicochemical properties of a compound is the foundation of its safe handling. While comprehensive experimental data for **Ethyl 3-chloro-5-nitrobenzoate** is not widely published, the available information is summarized below. The absence of data for key metrics like melting point and boiling point underscores the need for cautious handling.

| Property | Value | Source |
|-------------------|--------------------------------|---|
| CAS Number | 1156940-16-7 | [2] [3] [4] [5] |
| Molecular Formula | C9H8CINO4 | [2] [3] [5] [6] |
| Molecular Weight | 229.62 g/mol | [2] [3] [6] [7] |
| Appearance | Solid | [6] |
| Boiling Point | ~327.0 °C (Predicted) | [3] |
| Density | ~1.369 g/cm³ (Predicted) | [3] |
| Solubility | Low water solubility is likely | [8] |

Hazard Identification and Toxicological Profile

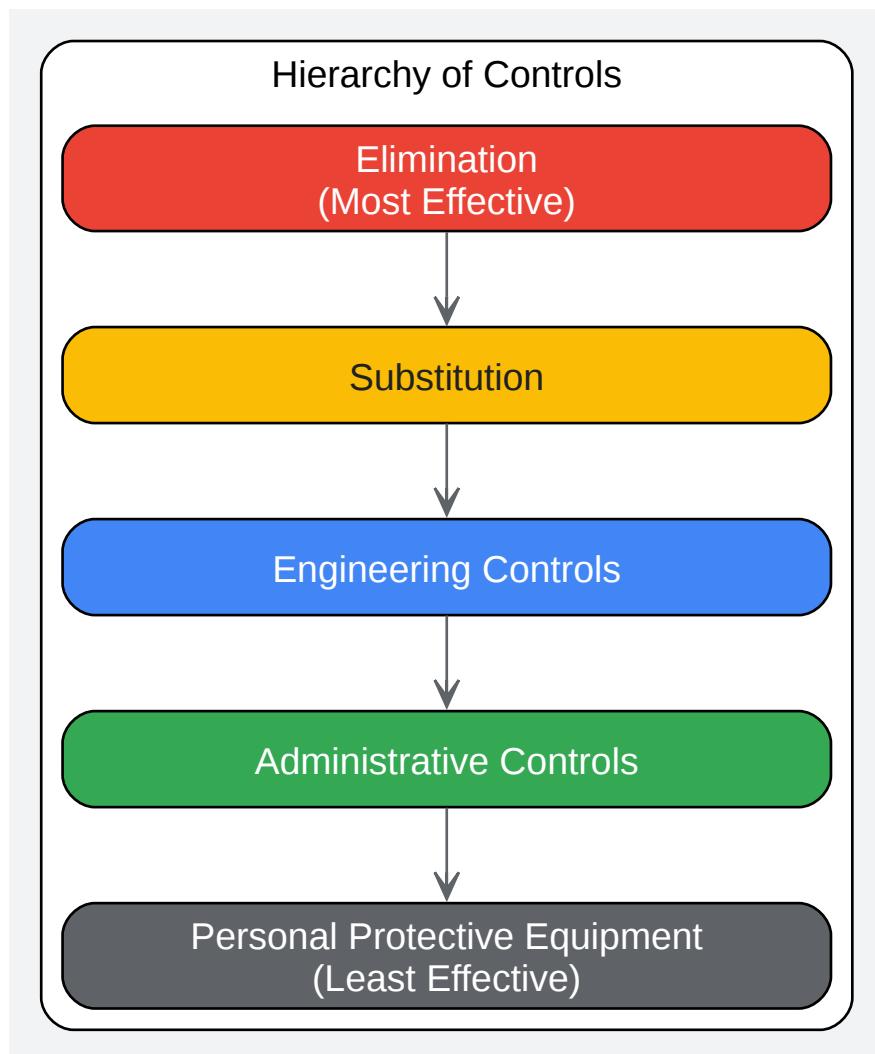
Ethyl 3-chloro-5-nitrobenzoate is classified as an irritant.[\[6\]](#) The primary hazards associated with this compound are irritation to the eyes, skin, and respiratory system.[\[6\]](#)[\[7\]](#) It may be harmful if swallowed, inhaled, or absorbed through the skin.[\[6\]](#)[\[8\]](#)

- Eye Irritation: Causes serious eye irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Skin Irritation: Causes skin irritation and may be harmful if absorbed.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Ingestion: May be harmful if swallowed and can cause irritation of the digestive tract.[\[6\]](#)[\[10\]](#)

Comprehensive toxicological data, such as LD50/LC50 values, are not available.[\[6\]](#) The compound is not listed as a carcinogen by the ACGIH, IARC, or NTP.[\[6\]](#)[\[10\]](#) However, the lack of data does not imply safety. Therefore, it is prudent to handle this compound as potentially toxic.

The Hierarchy of Controls for Safe Handling

A systematic approach to safety prioritizes the most effective measures for risk reduction. The hierarchy of controls is a fundamental concept in chemical safety that moves from eliminating the hazard to relying on personal protective equipment as the last line of defense.



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Caption: The Hierarchy of Controls model for mitigating chemical exposure risk.

Engineering Controls

Engineering controls are the most effective way to isolate personnel from chemical hazards.

- Chemical Fume Hood: All weighing, transferring, and handling of solid **Ethyl 3-chloro-5-nitrobenzoate** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[11][12]
- Ventilation: Ensure the laboratory is well-ventilated to keep airborne concentrations of any chemical low.[6][9]

- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate work area.[6][12]

Administrative Controls

These are work policies and procedures that reduce exposure duration, frequency, and severity.

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all experiments involving this compound.
- Training: All personnel must be trained on the specific hazards and handling procedures for this chemical before commencing work.
- Labeling: All containers of **Ethyl 3-chloro-5-nitrobenzoate** must be clearly labeled with the full chemical name and appropriate hazard warnings.[11]

Personal Protective Equipment (PPE)

PPE is the final barrier between the user and the chemical. It should never be the sole method of protection.

| PPE Category | Item | Specifications and Rationale |
|------------------------|--------------------------------|--|
| Eye/Face Protection | Safety Goggles | Must be worn at all times and conform to EN 166 or OSHA 29 CFR 1910.133 standards to protect against dust and splashes. [12] |
| Face Shield | | A face shield should be worn in addition to goggles when there is a significant risk of splashing. [11] [12] [13] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile gloves are a suitable choice for incidental contact. [12] Always inspect gloves for tears or degradation before use and change them immediately if contamination occurs. |
| Body Protection | Laboratory Coat | A full-length, flame-resistant lab coat should be worn and kept buttoned to protect skin and clothing. [11] [12] |
| Respiratory Protection | NIOSH/MSHA-Approved Respirator | Required if dust formation is likely or when working outside of a fume hood. [6] [12] |

Standard Operating Procedures

General Handling and Use Protocol

- Preparation: Before handling, ensure the chemical fume hood is operational and the work area is clear of clutter. Confirm the location of the nearest eyewash station and safety shower.

- Don PPE: Put on all required PPE as specified in the table above.
- Weighing and Transfer: Conduct all weighing and transfer operations within the fume hood to contain any dust.[12] Use a spatula for transfers and avoid actions that could generate airborne particles.
- During Experimentation: Keep all containers with the compound clearly labeled and closed when not in use.
- Post-Handling: Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.[9][12] Decontaminate the work surface.

Storage Requirements

Proper storage is crucial to maintain chemical stability and prevent hazardous reactions.

- Conditions: Store in a cool, dry, and well-ventilated area.[6][8][12]
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[6][8][12]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents and strong bases.[6][8][9]

Emergency Response Protocols

Rapid and correct response during an emergency can significantly mitigate harm.

First Aid Measures

Immediate action is required in the event of exposure.

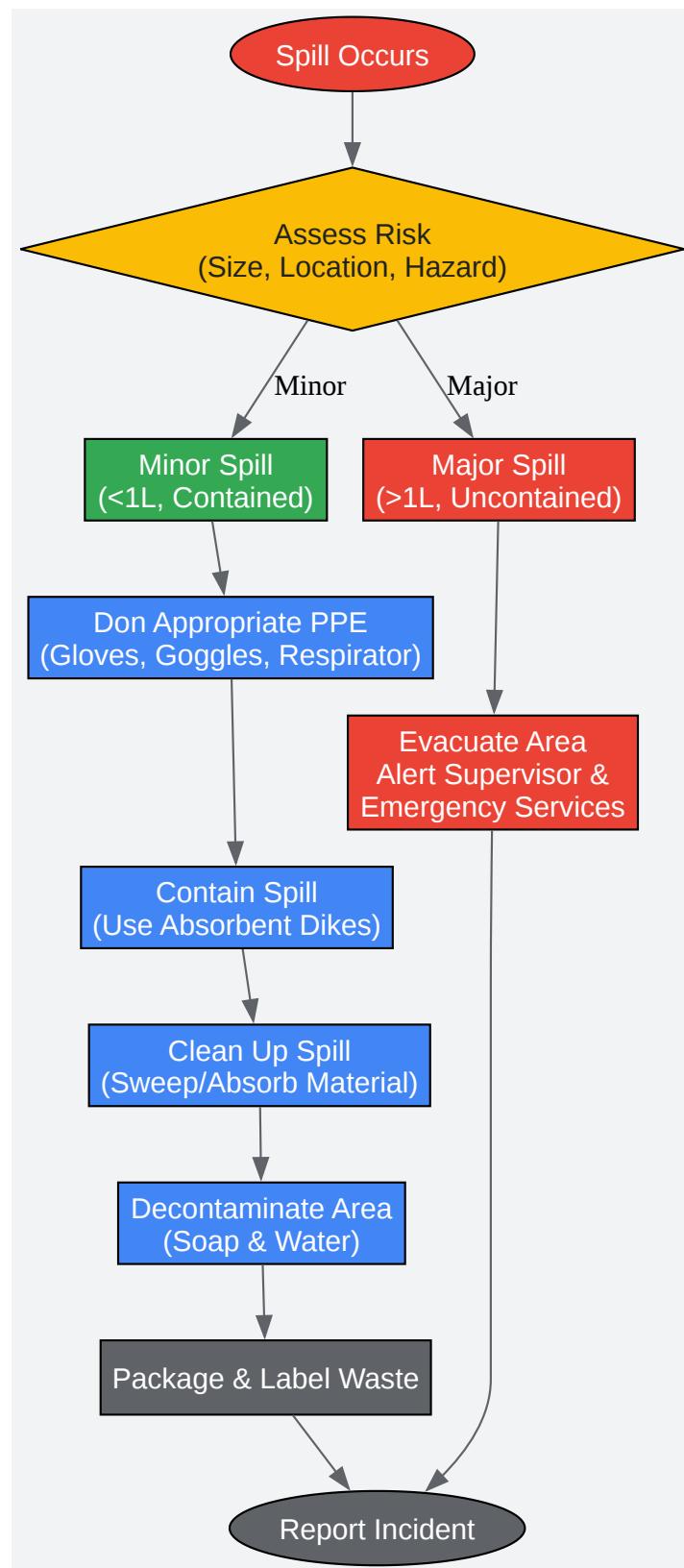
- Inhalation: Move the exposed person to fresh air at once.[6] If breathing has stopped, perform artificial respiration. If breathing is difficult, trained personnel may administer oxygen. [6] Seek immediate medical attention.[6]
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes.[6][9] Get medical attention if irritation develops or

persists.[6]

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][9] Seek immediate medical attention.[6]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting.[8] Seek immediate medical attention.[6]

Spill Management

The response to a spill depends on its size and location.



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Caption: Logical workflow for responding to a chemical spill.

Protocol for a Minor Solid Spill:

- Alert Personnel: Notify others in the immediate area.
- Don PPE: Ensure you are wearing the appropriate PPE, including gloves, goggles, and a respirator to avoid inhaling dust.[12]
- Contain: Prevent the powder from spreading.
- Clean Up: Carefully sweep or vacuum up the material.[6][12] Do NOT use methods that generate dust. Place the collected material into a suitable, clearly labeled, and sealed container for hazardous waste.[6][12]
- Decontaminate: Clean the spill area with soap and water, collecting all cleaning materials for disposal as hazardous waste.[12]
- Report: Report the incident to the laboratory supervisor.

For major spills, evacuate the area immediately and contact your institution's emergency response personnel.[14][15]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[6][9]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[6][16]
- Hazardous Decomposition Products: Thermal decomposition can produce toxic and corrosive gases, including hydrogen chloride, chlorine, nitrogen oxides (NO_x), carbon monoxide, and carbon dioxide.[6]

Waste Disposal

All waste containing **Ethyl 3-chloro-5-nitrobenzoate** must be treated as hazardous waste.

- Solid Waste: Collect unused or contaminated solid material in a designated, clearly labeled, and sealed container for solid hazardous waste.[11][17]
- Contaminated Materials: Any disposable items (e.g., gloves, absorbent pads, weighing paper) that are contaminated must be placed in the designated solid hazardous waste container.[11]
- Container Rinsate: The first rinse of an empty container must be collected and disposed of as hazardous waste.[17]
- Regulations: All disposal must be conducted in strict accordance with federal, state, and local regulations.[6][9] Do not dispose of this chemical down the drain or in regular trash.

Conclusion

Ethyl 3-chloro-5-nitrobenzoate is a compound with significant utility in scientific research, but it requires careful and informed handling. The potential for skin, eye, and respiratory irritation, combined with a lack of comprehensive toxicological data, mandates a conservative approach to safety. By implementing the hierarchy of controls—prioritizing engineering and administrative measures and supplementing them with appropriate PPE—researchers can effectively mitigate the risks associated with this compound. Strict adherence to the handling, storage, emergency, and disposal protocols outlined in this guide is essential for protecting the health and safety of all laboratory personnel.

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